A Guide to the Spectroscopic Characterization of Perfluorononanoyl Chloride

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Compound of Interest

Compound Name:	*Perfluorononanoyl chloride*
CAS No.:	*52447-23-1*
Cat. No.:	*B1305854*

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This document provides an in-depth technical guide to the spectroscopic analysis of **perfluorononanoyl chloride** ($C_9ClF_{17}O$), a key intermediate in the synthesis of fluorinated materials. As researchers and professionals in drug development and materials science, a comprehensive understanding of a molecule's structural identity is paramount. This guide moves beyond a simple recitation of data, offering a field-proven perspective on how to acquire, interpret, and validate the identity and purity of **perfluorononanoyl chloride** using mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) spectroscopy.

The protocols and interpretations herein are designed to be self-validating, emphasizing the causality behind experimental choices to ensure robust and reproducible results.

Molecular Identity and Physicochemical Properties

Perfluorononanoyl chloride is a highly reactive, fluorinated acyl chloride. Its structure consists of a fully fluorinated eight-carbon chain attached to a carbonyl chloride group.

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Property	Value	Source
Molecular Formula	$C_9ClF_{17}O$	[1][2]
Molecular Weight	482.52 g/mol	[1][3]
CAS Number	52447-23-1	[1][4]
Boiling Point	69 °C	[3][5]
Synonyms	Heptadecafluorononanoyl chloride, Perfluoropelargonic acid chloride	[1][3]

Mass Spectrometry (MS): Elucidating the Molecular Formula and Fragmentation

Mass spectrometry is the definitive technique for confirming the molecular weight and elemental composition of **perfluorononanoyl chloride**. Given its structure, electron ionization (EI) is an effective method for generating a characteristic fragmentation pattern that serves as a molecular fingerprint.

Expertise & Experience: The Rationale for High-Resolution MS

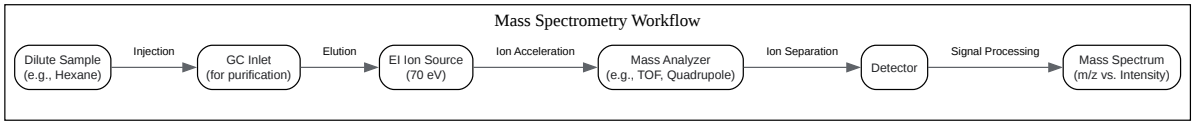
While nominal mass EI-MS can confirm the molecular weight, high-resolution mass spectrometry (HRMS) is strongly recommended.[6] The presence of chlorine and a large number of fluorine atoms creates a distinct isotopic pattern and a significant negative mass defect, which HRMS can resolve with high accuracy, providing unambiguous confirmation of the elemental formula.[6]

Experimental Protocol: Electron Ionization Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of **perfluorononanoyl chloride** in a volatile, inert solvent (e.g., hexane or dichloromethane).

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- Instrument Ionization Mode: Set the mass spectrometer to Electron Ionization (EI) mode with a standard electron energy of 70 eV. This energy level is crucial as it provides reproducible fragmentation patterns that are comparable to library data.
- Inlet System: Utilize a direct insertion probe or a gas chromatography (GC) inlet. A GC inlet is preferred to ensure the introduction of a pure sample into the ion source.
- Mass Analysis: Scan a mass range from m/z 40 to 600 to ensure capture of both the molecular ion and all significant fragments.
- Data Acquisition: Acquire the spectrum, ensuring sufficient signal-to-noise for low-abundance fragments.



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Caption: Workflow for EI-MS analysis of **perfluorononanoyl chloride**.

Trustworthiness: Predicted Spectrum and Fragmentation Analysis

While a published spectrum for **perfluorononanoyl chloride** is not readily available, its fragmentation can be reliably predicted based on its structure and the known mass spectrum of its close homolog, perfluorooctanoyl chloride ($C_8ClF_{15}O$).[7][8] The primary cleavage event is the loss of the chlorine atom, followed by the characteristic fragmentation of the perfluoroalkyl chain.

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m/z	Predicted Fragment Ion	Interpretation
482/484	$[C_9F_{17}OCl]^+$	Molecular ion peak (M^+) with $^{35}Cl/^{37}Cl$ isotopic pattern.
447	$[C_9F_{17}O]^+$	Loss of Cl from the molecular ion.
419	$[C_8F_{17}]^+$	Loss of COCl radical, a very stable perfluoroalkyl cation.
219	$[C_4F_9]^+$	Cleavage of the perfluoroalkyl chain.
131	$[C_3F_5]^+$	Further fragmentation.
69	$[CF_3]^+$	Terminal trifluoromethyl group; often the base peak.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

Infrared spectroscopy is an indispensable, rapid technique for confirming the presence of the key functional groups in **perfluorononanoyl chloride**: the acid chloride carbonyl (C=O) and the carbon-fluorine (C-F) bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Instrument Setup: Use an FT-IR spectrometer equipped with an ATR accessory (e.g., a diamond crystal).
- Background Scan: Record a background spectrum of the clean, empty ATR crystal. This is a critical step for removing atmospheric (CO_2, H_2O) and instrument-related signals.
- Sample Application: Apply a single drop of neat **perfluorononanoyl chloride** directly onto the ATR crystal.

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- Spectrum Acquisition: Collect the sample spectrum over a range of 4000-600 cm^{-1}. Co-add at least 16 scans to achieve a high signal-to-noise ratio.
- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol followed by hexane) after analysis.

Authoritative Grounding: Interpreting the IR Spectrum

The IR spectrum of perfluorinated compounds is dominated by intense C-F stretching vibrations.[9] The analysis is guided by the ATR-IR spectrum of the similar compound, pentadecafluorooctanoyl chloride.[10]

Wavenumber (cm^{-1})	Predicted Vibration	Significance
~1780-1815	C=O Stretch (Acid Chloride)	Diagnostic Peak. The high frequency is characteristic of an acid chloride, shifted higher than a typical ketone due to the electronegative chlorine.
1100-1350	C-F Stretches	A series of very strong, complex, and overlapping bands. This region confirms the perfluorinated nature of the molecule.[9][11]
~700-900	C-Cl Stretch / CF_2 vibrations	Weaker absorptions confirming the presence of the carbon-chlorine bond and other skeletal vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Atomic Environment

NMR spectroscopy provides the most detailed structural information, confirming the precise arrangement of atoms. For **perfluorononanoyl chloride**, both ^{19}F and ^{13}C NMR are essential.

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Expertise & Experience: The Power of ^{19}F NMR

Fluorine-19 is an ideal nucleus for NMR analysis due to its 100% natural abundance and high sensitivity, which is close to that of protons.[12] Its vast chemical shift range (~400 ppm) provides excellent signal dispersion, allowing for the clear resolution of magnetically non-equivalent fluorine atoms within the molecule.[13][14]

Caption: Structure of **Perfluorononanoyl Chloride** with predicted ^{19}F NMR chemical shift regions.

Experimental Protocol: ^{19}F and ^{13}C NMR

- Sample Preparation: Prepare a solution of ~20-30 mg of **perfluorononanoyl chloride** in ~0.6 mL of deuterated chloroform ($CDCl_3$). $CDCl_3$ is a standard choice for its good solubilizing power and well-defined residual solvent peak.
- Internal Standard: For ^{19}F NMR, while not always necessary due to the distinct chemical shifts, trifluorotoluene can be used as an internal reference. For ^{13}C NMR, the solvent peak ($CDCl_3$ at ~77.16 ppm) serves as the reference.
- Instrument Parameters (^{19}F NMR):
  - Acquire the spectrum on a spectrometer with a fluorine-capable probe.
  - Set the spectral width to cover the expected range (e.g., from -70 to -140 ppm).
  - Use a relaxation delay (d1) of at least 2 seconds to ensure quantitative integration.
- Instrument Parameters (^{13}C NMR):
  - Acquire a proton-decoupled spectrum to simplify the signals to singlets.
  - A longer acquisition time and a higher number of scans will be necessary due to the lower sensitivity of ^{13}C and the signal splitting by fluorine (C-F coupling).

Trustworthiness: Predicted NMR Data Analysis

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The electron-withdrawing effect of the carbonyl group is key to interpreting the NMR spectra. It deshields adjacent nuclei, causing them to appear at a higher chemical shift (further downfield).

^{19}F NMR Predicted Chemical Shifts

The chemical shifts are predicted relative to $CFCl_3$ (0 ppm) and are based on data from similar fluorinated compounds.[15][16]

Fluorine Group	Predicted Chemical Shift (δ, ppm)	Rationale
CF_3 (Terminal)	~ -81.0	Least affected by the carbonyl group; typical for a terminal CF_3 group in a long chain.
-CF_2- (Chain, 6 groups)	~ -122.0 to -126.0	A complex, overlapping multiplet representing the bulk of the perfluoroalkyl chain.
-CF_2- (Alpha to C=O)	~ -118.0	Most deshielded of the CF_2 groups due to its proximity to the strongly electron-withdrawing carbonyl group.

^{13}C NMR Predicted Chemical Shifts

The spectrum will show carbons heavily influenced by fluorine, resulting in triplets or more complex multiplets due to C-F coupling and large downfield shifts.

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Carbon Atom	Predicted Chemical Shift (δ, ppm)	Rationale
C=O	~ 160-165	Typical for an acid chloride carbonyl carbon.
-CF_2- (Alpha to C=O)	~ 115-120 (triplet)	Significantly deshielded by both the adjacent carbonyl and the attached fluorine atoms.
-CF_2- (Chain) & CF_3	~ 108-118	A series of overlapping multiplets characteristic of a perfluoroalkyl chain.

Conclusion

The structural verification of **perfluorononanoyl chloride** is a multi-faceted process that relies on the synergistic interpretation of MS, IR, and NMR data. Mass spectrometry confirms the molecular weight and elemental formula. IR spectroscopy provides a rapid check for the essential acid chloride and perfluoroalkyl functional groups. Finally, ^{19}F and ^{13}C NMR deliver an unambiguous confirmation of the atomic connectivity and structural integrity. By following the detailed protocols and interpretative logic outlined in this guide, researchers can confidently validate the identity and purity of this critical fluorinated building block.

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